

Application Notes: Palmitoyl Tripeptide-5 in 3D Skin Models

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Compound of Interest

Compound Name: Palmitoyl tripeptide-5

CAS No.: 623172-55-4

Cat. No.: B12384577

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Introduction

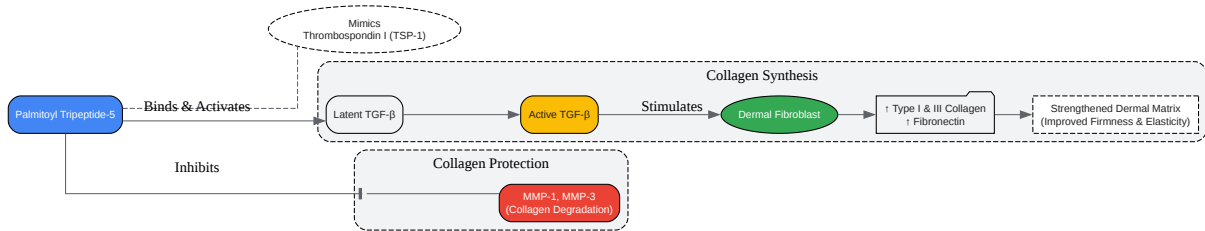
Palmitoyl Tripeptide-5 is a synthetic, highly bioactive peptide engineered to penetrate the skin and stimulate collagen production.[1][2] It is composed of three amino acids (Lys-Val-Lys) linked to palmitic acid, which enhances its bioavailability.[3][4] The primary mechanism of **Palmitoyl Tripeptide-5** involves the activation of the latent Transforming Growth Factor- β (TGF- β), a key cytokine in the synthesis of extracellular matrix (ECM) proteins, most notably collagen.[5][6] By mimicking the body's natural collagen production mechanisms, this peptide offers a potent solution for anti-aging applications.[5] Furthermore, it protects existing collagen by inhibiting the activity of matrix metalloproteinases (MMPs), enzymes responsible for ECM degradation.[3][6]

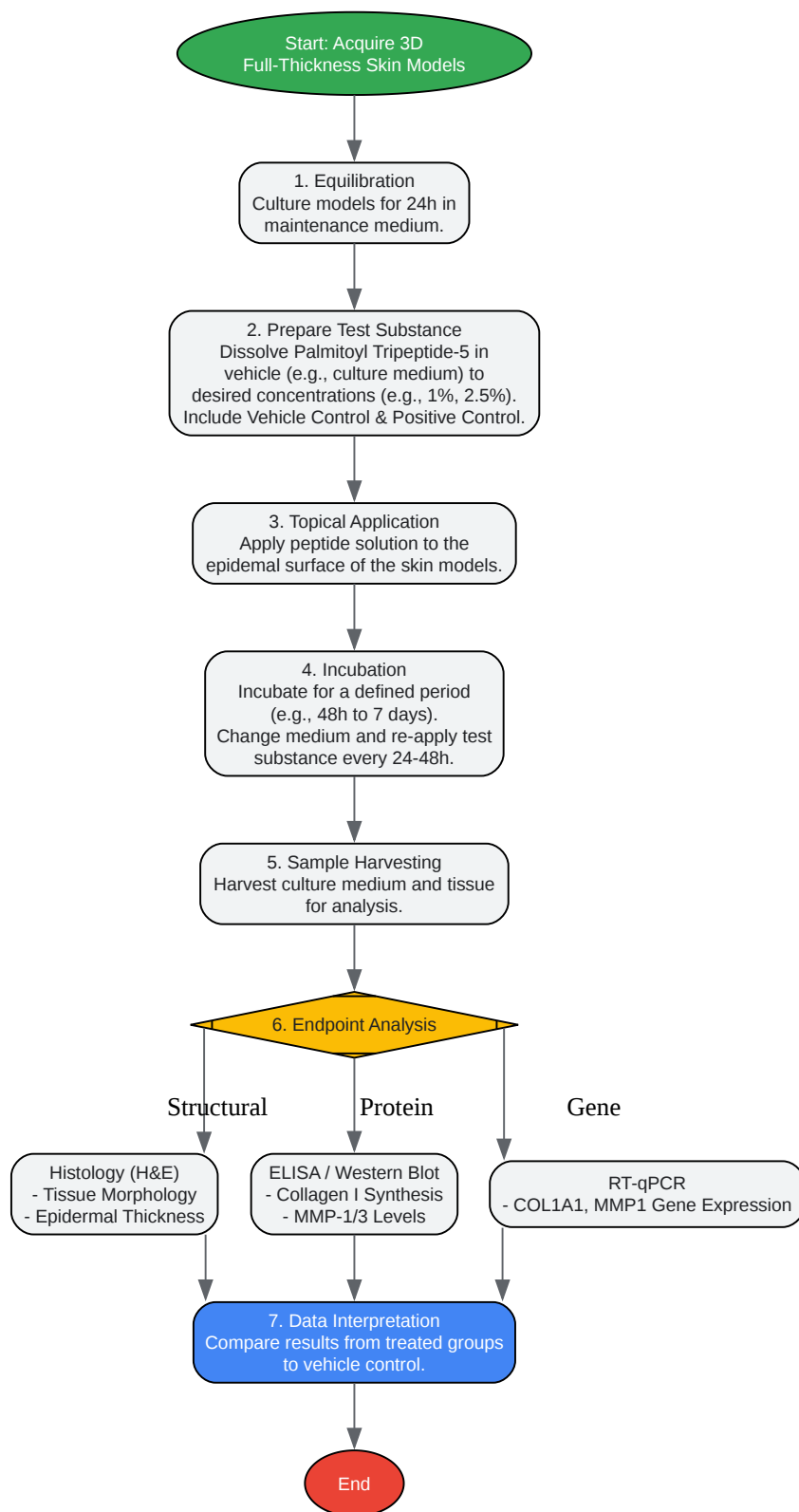
Three-dimensional (3D) skin models, which are structurally and physiologically similar to human skin, provide a robust in vitro platform for evaluating the efficacy of cosmetic ingredients like **Palmitoyl Tripeptide-5**. [7][8] These models, typically composed of keratinocytes and fibroblasts, allow for the assessment of anti-aging properties, such as collagen synthesis and wrinkle reduction, in a controlled laboratory setting, offering a valuable alternative to animal testing. [7][9]

Mechanism of Action

Palmitoyl Tripeptide-5 exerts a dual effect on the skin's extracellular matrix: stimulating collagen synthesis and preventing its degradation.

- **Collagen Synthesis Stimulation:** The peptide mimics the action of Thrombospondin I (TSP-1), a protein that activates the latent form of TGF- β .^{[3][10][11]} Once activated, TGF- β signals fibroblasts to significantly increase the synthesis of Type I and Type III collagen, as well as fibronectin.^{[3][11][12]} This process strengthens the dermal matrix, improving skin firmness, elasticity, and structure.^{[1][12]}
- **Collagen Degradation Inhibition:** **Palmitoyl Tripeptide-5** has been shown to interfere with the activity of MMP-1 and MMP-3.^{[3][5][11]} These enzymes are responsible for breaking down collagen and other ECM proteins, a process that accelerates with age and environmental exposure. By inhibiting these enzymes, the peptide helps preserve the existing collagen network, further contributing to a youthful skin appearance.^{[6][10]}





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References

- [1. What Is The Mechanism Of Action Of Palmitoyl Tripeptide-5? - Herbal Extracts/Nutritional Supplements - News \[sxytbio.com\]](#)
- [2. makingcosmetics.com \[makingcosmetics.com\]](#)
- [3. corepeptides.com \[corepeptides.com\]](#)
- [4. lesielle.com \[lesielle.com\]](#)
- [5. Function of Palmitoyl Tripeptide-5 - Creative Peptides \[creative-peptides.com\]](#)
- [6. nbinno.com \[nbinno.com\]](#)
- [7. Using 3D Skin Models to Test Cosmetics | labclinics.com \[labclinics.com\]](#)
- [8. Applications of Engineered Skin Tissue for Cosmetic Component and Toxicology Detection - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. experchem.com \[experchem.com\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Palmitoyl Tripeptide-5 | Sisneo Bioscience \[sisneo.com\]](#)
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